

A Comprehensive Technical Guide to N-Formyl-L-leucine-d3

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Compound of Interest

Compound Name: N-Formyl-L-leucine-d3

Cat. No.: B564958

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Abstract

N-Formyl-L-leucine-d3 (CAS Number: 1356930-28-3) is a deuterated, stable isotope-labeled derivative of N-Formyl-L-leucine. This technical guide provides an in-depth overview of its chemical properties, probable synthesis, and primary application as an internal standard in mass spectrometry-based quantitative analysis. Furthermore, this document explores the potential biological relevance of N-Formyl-L-leucine in the context of the well-established L-leucine-mediated mTOR signaling pathway, a critical regulator of protein synthesis and cell growth. Detailed experimental protocols for its use in stable isotope dilution assays and information on related analytical methods are also presented.

Introduction

N-Formyl-L-leucine-d3 is a specialized chemical compound primarily utilized in advanced analytical techniques, particularly in pharmacokinetic and metabolic studies. As a stable isotope-labeled analog of N-Formyl-L-leucine, it serves as an ideal internal standard for liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications. The incorporation of deuterium atoms provides a distinct mass shift, enabling precise and accurate quantification of its non-deuterated counterpart in complex biological matrices.

While the primary application of **N-Formyl-L-leucine-d3** is analytical, the biological significance of N-formylated amino acids and the role of L-leucine in cellular signaling pathways warrant a

discussion of its potential bioactivity. L-leucine is a potent activator of the mammalian target of rapamycin (mTOR) pathway, a central regulator of cell growth and protein synthesis. The structural similarity of N-Formyl-L-leucine to L-leucine suggests a potential for interaction with these signaling cascades.

Chemical and Physical Properties

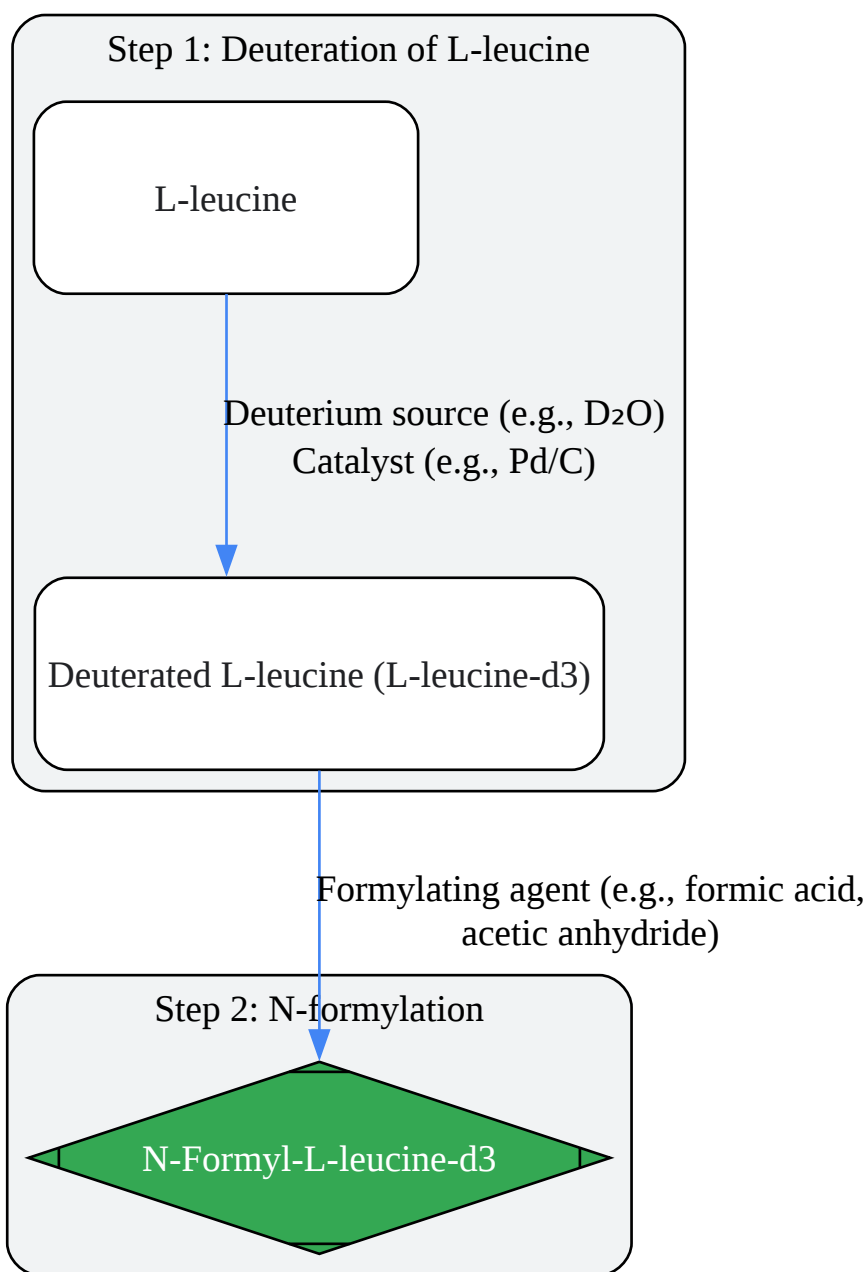
The fundamental properties of **N-Formyl-L-leucine-d3** and its non-deuterated analog are summarized in the table below.

Property	N-Formyl-L-leucine-d3	N-Formyl-L-leucine
CAS Number	1356930-28-3	6113-61-7
Molecular Formula	C ₇ H ₁₀ D ₃ NO ₃	C ₇ H ₁₃ NO ₃
Molecular Weight	162.20 g/mol	159.19 g/mol
IUPAC Name	(2S)-2-formamido-4-methylpentanoic-d3 acid	(2S)-2-formamido-4-methylpentanoic acid
Appearance	White to off-white solid	White to off-white crystalline powder
Solubility	Soluble in DMSO and Methanol	Soluble in water, DMSO

Synthesis

A specific synthesis protocol for **N-Formyl-L-leucine-d3** is not readily available in the public domain. However, a plausible synthetic route can be devised based on established methods for the deuteration of amino acids and subsequent N-formylation.

A likely two-step synthesis process is outlined below:



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Figure 1: Proposed synthesis workflow for **N-Formyl-L-leucine-d₃**.

Step 1: Deuteration of L-leucine. L-leucine can be deuterated at the methyl groups of the isobutyl side chain using various methods, such as acid- or base-catalyzed exchange with deuterium oxide (D₂O) or through catalytic hydrogenation with deuterium gas in the presence of a palladium catalyst.

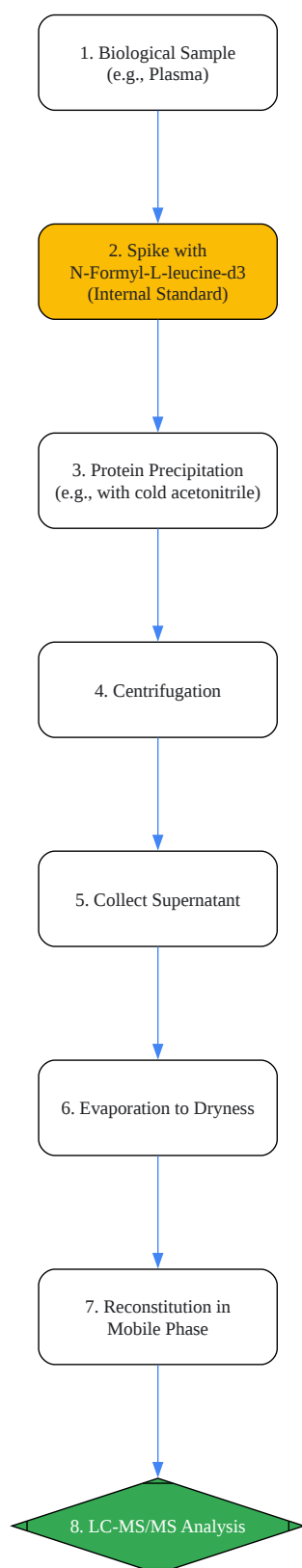
Step 2: N-formylation. The resulting L-leucine-d3 can then be N-formylated. A common method for N-formylation of amino acids involves reacting the amino acid with a mixture of formic acid and acetic anhydride. The reaction is typically carried out at a controlled temperature to prevent side reactions. The final product, **N-Formyl-L-leucine-d3**, would then be purified using techniques such as recrystallization or chromatography.

Application in Quantitative Analysis

The primary and most critical application of **N-Formyl-L-leucine-d3** is as an internal standard in stable isotope dilution (SID) analysis coupled with LC-MS/MS. This technique is the gold standard for quantitative analysis in complex matrices due to its high accuracy and precision.

Experimental Protocol: Stable Isotope Dilution LC-MS/MS

The following protocol outlines a general procedure for the quantification of N-Formyl-L-leucine in a biological sample, such as plasma, using **N-Formyl-L-leucine-d3** as an internal standard.



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Figure 2: Workflow for sample preparation for LC-MS/MS analysis.

Materials and Reagents:

- Biological matrix (e.g., plasma, urine, cell lysate)
- **N-Formyl-L-leucine-d3** (internal standard)
- N-Formyl-L-leucine (analytical standard for calibration curve)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- Centrifuge
- Nitrogen evaporator or vacuum concentrator
- LC-MS/MS system

Procedure:

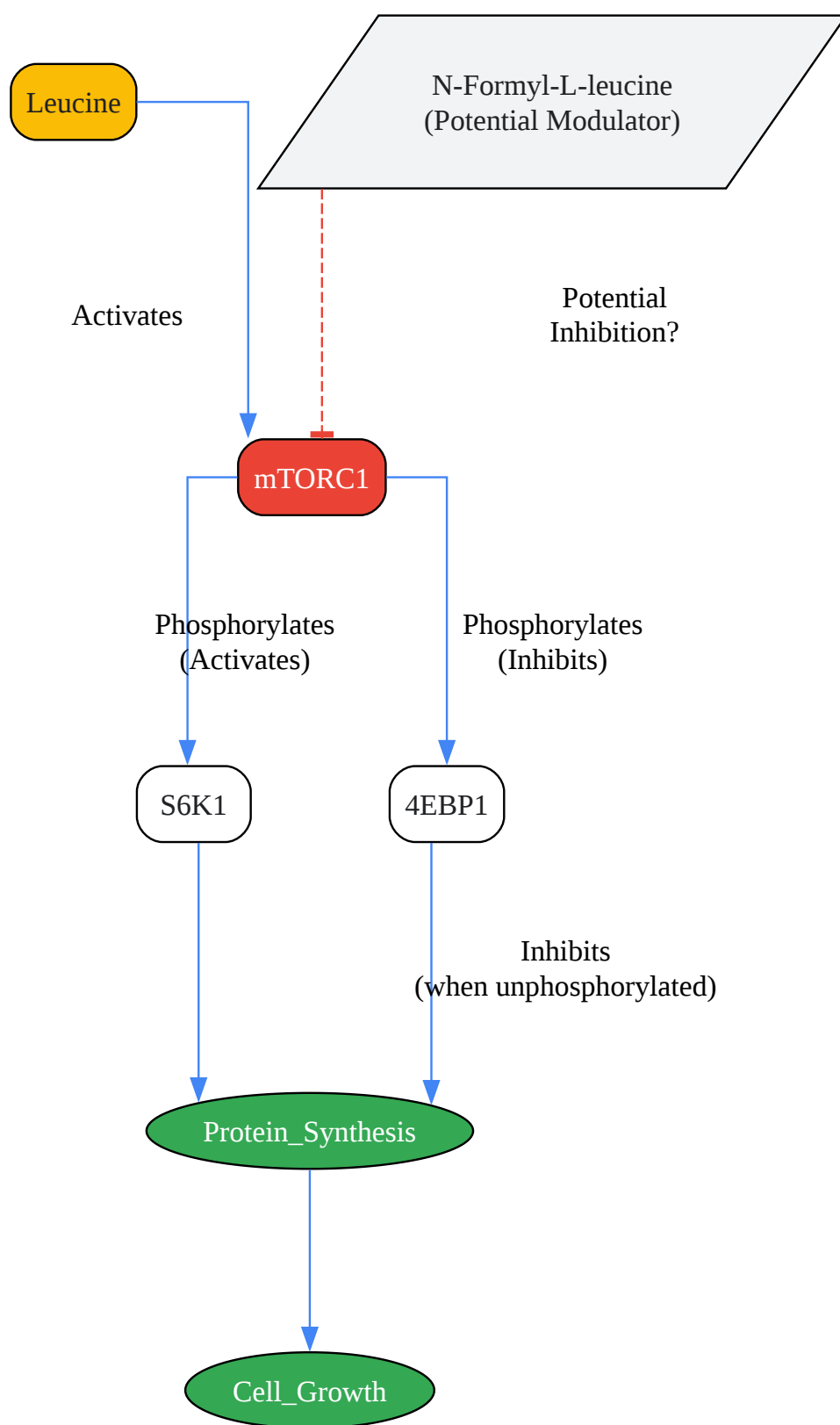
- Preparation of Standard Solutions: Prepare a series of calibration standards of N-Formyl-L-leucine at known concentrations in a surrogate matrix. Prepare a stock solution of **N-Formyl-L-leucine-d3** at a fixed concentration.
- Sample Preparation:
 - To a 100 µL aliquot of the biological sample, add a known amount of the **N-Formyl-L-leucine-d3** internal standard solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex the mixture for 1 minute and then centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a new tube.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared samples and calibration standards onto the LC-MS/MS system.
 - Use a suitable reversed-phase column (e.g., C18) for chromatographic separation.
 - The mobile phase typically consists of a gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Set the mass spectrometer to monitor the specific precursor-to-product ion transitions for both N-Formyl-L-leucine and **N-Formyl-L-leucine-d3** in Multiple Reaction Monitoring (MRM) mode.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Quantify the concentration of N-Formyl-L-leucine in the biological samples by interpolating their peak area ratios from the calibration curve.

Biological Context: The mTOR Signaling Pathway

While **N-Formyl-L-leucine-d3** is primarily an analytical tool, its structural similarity to L-leucine, a key regulator of the mTOR signaling pathway, suggests potential biological activity. N-formylation is a modification that can alter the biological properties of peptides and amino acids. For instance, N-formylmethionine is a potent chemoattractant for neutrophils.^[1]

L-leucine directly activates mTOR complex 1 (mTORC1), a master regulator of protein synthesis, cell growth, and proliferation.^{[2][3]} This activation is crucial for muscle growth and other anabolic processes.



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Figure 3: L-leucine mediated mTORC1 signaling pathway and the potential modulatory role of N-Formyl-L-leucine.

Given that some leucine derivatives, such as N-acetylleucine amide, have been shown to inhibit mTOR signaling, it is plausible that N-Formyl-L-leucine could act as a competitive inhibitor or modulator of L-leucine's effect on mTORC1.^[4] This would have significant implications in research areas where mTOR signaling is a therapeutic target, such as in cancer and metabolic diseases. Further research is required to elucidate the precise biological role of N-Formyl-L-leucine.

Conclusion

N-Formyl-L-leucine-d3 is a valuable tool for researchers in the fields of pharmacology, toxicology, and metabolomics. Its primary utility as a stable isotope-labeled internal standard enables highly accurate and precise quantification of N-Formyl-L-leucine in biological systems. While its own biological activity is yet to be fully characterized, its structural relationship to L-leucine and other bioactive N-formylated molecules suggests a potential role in modulating key cellular signaling pathways such as the mTOR pathway. This technical guide provides a foundational understanding of **N-Formyl-L-leucine-d3**, its synthesis, and its application in modern analytical and biomedical research.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to N-Formyl-L-leucine-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564958#n-formyl-l-leucine-d3-cas-number-1356930-28-3]

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